

4-Chlorobenzofuran chemical structure and analysis

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Compound of Interest

Compound Name: 4-Chlorobenzofuran

CAS No.: 257864-14-5

Cat. No.: B1589045

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An In-depth Technical Guide to **4-Chlorobenzofuran**: Chemical Structure, Synthesis, and Analysis

Introduction

Benzofurans are a significant class of heterocyclic compounds, forming the core structure of numerous natural products and synthetic molecules with potent biological activities.[1][2][3] Their derivatives are explored for anti-tumor, antibacterial, anti-oxidative, and anti-viral applications.[2] The introduction of a halogen atom, such as chlorine, onto the benzofuran scaffold can significantly modulate a molecule's physicochemical properties, including lipophilicity, metabolic stability, and electronic distribution. This guide provides a comprehensive technical overview of **4-Chlorobenzofuran**, a chlorinated derivative of benzofuran.[4] It serves as a crucial resource for researchers, scientists, and drug development professionals, detailing its chemical structure, plausible synthetic strategies, and in-depth analytical methodologies for its characterization and quantification.

Chemical Structure and Physicochemical Properties

4-Chlorobenzofuran is characterized by a benzofuran core with a chlorine atom substituted at the C4 position of the benzene ring. This substitution influences the molecule's reactivity and electronic properties, making it a valuable intermediate in organic synthesis.[4]

Core Chemical Structure

The structure consists of a furan ring fused to a benzene ring. The chlorine atom is attached to the carbon atom adjacent to the fused oxygen-containing ring on the benzene side.

Caption: Chemical structure of **4-Chlorobenzofuran**.

Physicochemical Data

The key properties of **4-Chlorobenzofuran** are summarized below. These values are critical for designing synthetic reactions, purification protocols, and analytical methods.

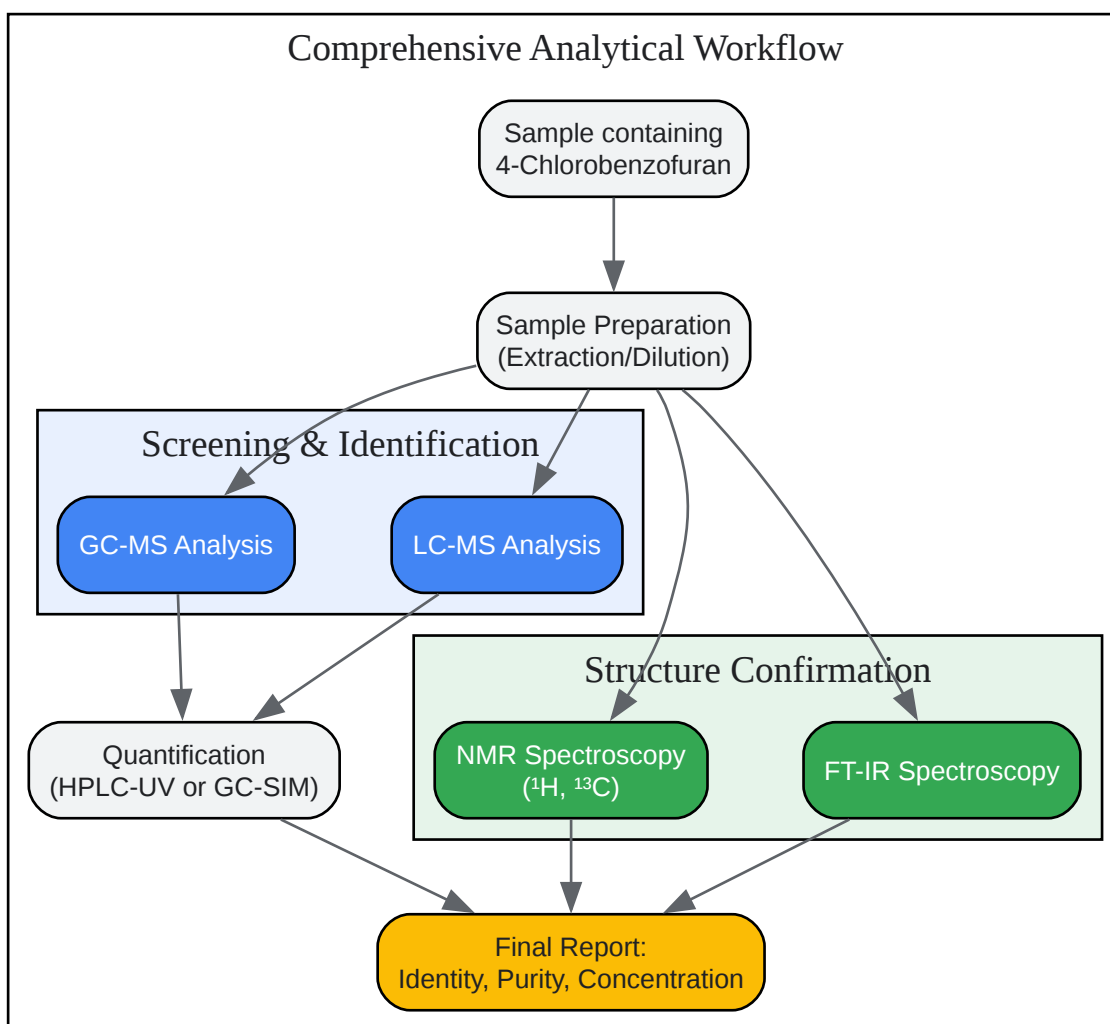
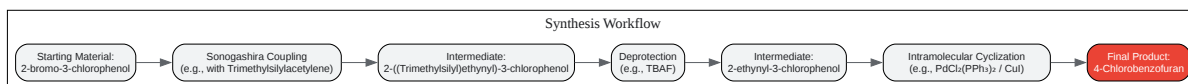
Property	Value	Source
Molecular Formula	C ₈ H ₅ ClO	[4]
Molecular Weight	152.58 g/mol	[4]
CAS Number	257864-14-5	[4]
Boiling Point	209.5 °C at 760 mmHg	[4]
Density	1.29 g/cm ³	[4]
Flash Point	80.5 °C	[4]

Synthesis Methodologies

While specific literature on the synthesis of **4-Chlorobenzofuran** is sparse, its preparation can be extrapolated from established methods for benzofuran derivatives. These syntheses often involve intramolecular cyclization reactions, leveraging various catalysts to facilitate C-O and C-C bond formation.[1][5]

Conceptual Synthetic Approach: Palladium-Catalyzed Cyclization

A plausible and widely used strategy involves the palladium-catalyzed intramolecular cyclization of an appropriately substituted phenol. This approach offers high yields and functional group tolerance. The general workflow would involve the coupling of a substituted phenol with an alkyne, followed by cyclization.



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Sources

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- [3. oldsciparks.lbp.world \[oldsciparks.lbp.world\]](#)
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- [5. Last Decade of Unconventional Methodologies for the Synthesis of Substituted Benzofurans - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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